

Nornidulin: A Comprehensive Technical Guide on its Chemical Structure and Biological Properties

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Compound of Interest

Compound Name: Nornidulin

Cat. No.: B021738

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Abstract

Nornidulin is a naturally occurring depsidone, a class of polyketide secondary metabolites, originally isolated from the fungus *Aspergillus nidulans*. This document provides a detailed overview of the chemical structure, physicochemical properties, and diverse biological activities of **nornidulin**. It is intended to serve as a comprehensive technical resource for researchers, scientists, and professionals in the field of drug development who are interested in the potential therapeutic applications of this compound. The information presented herein is compiled from various scientific studies and includes quantitative data, experimental methodologies, and visual representations of its mechanism of action and isolation workflow.

Chemical Structure and Identification

Nornidulin is a tricyclic compound characterized by a central dibenzo[b,e][1][2]dioxepin-11-one core structure. It is substituted with three chlorine atoms, two hydroxyl groups, two methyl groups, and a 1-methyl-1-propen-1-yl group.

Systematic IUPAC Name: 2,4,7-trichloro-3,8-dihydroxy-1,9-dimethyl-6-(1-methyl-1-propen-1-yl)-11H-dibenzo[b,e][1][2]dioxepin-11-one[1]

Alternative IUPAC Name: 1-[(Z)-but-2-en-2-yl]-2,8,10-trichloro-3,9-dihydroxy-4,7-dimethylbenzo[b][1][2]benzodioxepin-6-one[3]

Synonyms: Ustin[3]

Chemical Identifiers

Identifier	Value
CAS Number	33403-37-1[1][3]
Molecular Formula	C ₁₉ H ₁₅ Cl ₃ O ₅ [1][2][4]
Molecular Weight	429.7 g/mol [1][2]
SMILES	<chem>CC1=C(O)C(Cl)=C(/C(C)=C\C)C2=C1OC(C3=C(C(Cl)=C(O)C(Cl)=C3C)O2)=O</chem> [1][4]
InChI	InChI=1S/C19H15Cl3O5/c1-5-6(2)9-12(21)14(23)8(4)16-18(9)26-17-10(19(25)27-16)7(3)11(20)15(24)13(17)22/h5,23-24H,1-4H3/b6-5-[1][3]
InChIKey	XEQDVQKKHOQZEP-WAYWQWQTSA-N[1]

Physicochemical Properties

The physicochemical properties of **nornidulin** are crucial for its handling, formulation, and potential as a drug candidate.

Property	Value	Source
Melting Point	185-187°C	[5]
Solubility	Soluble in DMSO	[1][4]
Calculated logP (ClogP)	6.5	[1]
Hydrogen Bond Donors	2	[1]
Hydrogen Bond Acceptors	5	[1]
Rotatable Bonds	1	[1]
Polar Surface Area (PSA)	76 Å ²	[1][2]

Biological Activities and Quantitative Data

Nornidulin exhibits a broad spectrum of biological activities, including antibacterial, antifungal, antimalarial, and ion channel modulatory effects.

Summary of Biological Activities

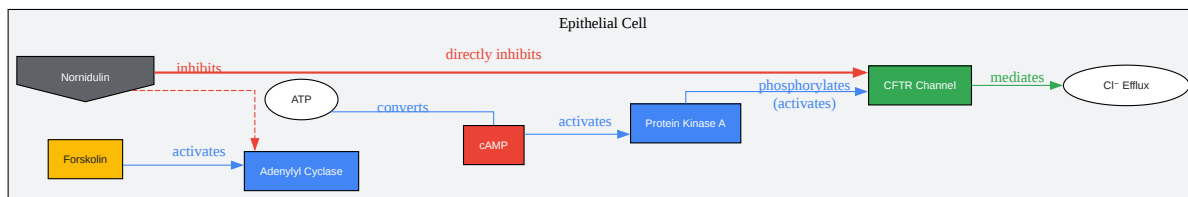
Activity	Target/Organism	Metric	Value	Reference
Antibacterial	Methicillin-resistant Staphylococcus aureus (MRSA)	MIC	2 µg/mL	[1][4]
Antibacterial	Mycobacterium tuberculosis	-	Active	[1][4]
Antibacterial	Mycobacterium ranoe	-	Active	[1][4]
Antifungal	Trichophyton tonsurans	-	Active	[1][4]
Antifungal	Microsporum audouini	-	Active	[1][4]
Antimalarial	Plasmodium falciparum 3D7	IC ₅₀	44.6 µM	[4]
Enzyme Inhibition	Plasmodium falciparum Malate:Quinone Oxidoreductase (PfMQO)	IC ₅₀	51 µM	[4]
Cytotoxicity	MOLT-3 (human acute lymphoblastic leukemia)	IC ₅₀	35.7 µM	[1][4]
Cytotoxicity	HuCCA-1 (human cholangiocarcinoma)	IC ₅₀	>116.4 µM	[1][4]
Cytotoxicity	HepG2 (human liver cancer)	IC ₅₀	>116.4 µM	[1][4]

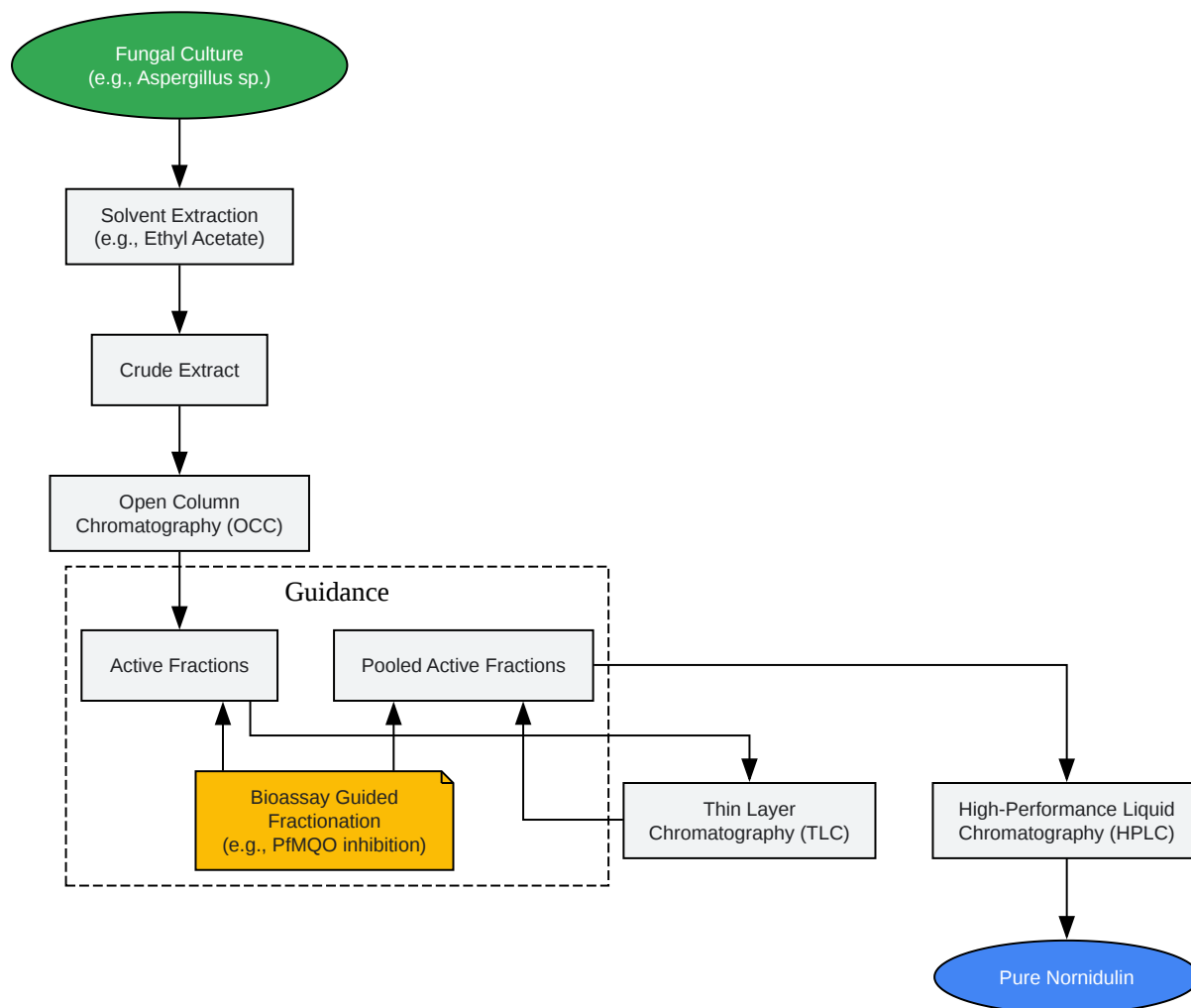
Cytotoxicity	A549 (human lung carcinoma)	IC ₅₀	>116.4 μM	[1][4]
CFTR Inhibition	Forskolin-stimulated Cl ⁻ efflux in T84 cells	IC ₅₀	1.49 ± 0.14 μM	[1]
TMEM16A Inhibition	UTP-activated TMEM16A current in Calu-3 cells	IC ₅₀	~0.8 μM	[6]

Mechanism of Action: Inhibition of CFTR Chloride Channel

A significant area of research on **nornidulin** has focused on its ability to inhibit the Cystic Fibrosis Transmembrane Conductance Regulator (CFTR) chloride channel, which is implicated in secretory diarrhea.

Nornidulin directly inhibits the CFTR chloride channel.[1] Studies have shown that it reduces the forskolin-induced elevation of intracellular cAMP levels, suggesting a dual mechanism of action.[1] The inhibition is independent of the protein kinase A (PKA), phosphodiesterases (PDE), protein phosphatases (PP), and AMP-activated protein kinase (AMPK) pathways.[1]





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